

Essential Guide to the Proper Disposal of GlyH-101

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Compound of Interest

Compound Name: GlyH-101

Cat. No.: B15614586

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides a comprehensive overview of the proper disposal procedures for **GlyH-101**, a potent and reversible inhibitor of the CFTR chloride channel.

GlyH-101 Chemical and Physical Properties

A summary of the key quantitative data for **GlyH-101** is presented below, offering a quick reference for its essential characteristics.

Property	Value
Molecular Weight	493.15 g/mol [1][2]
Chemical Formula	C ₁₉ H ₁₅ Br ₂ N ₃ O ₃ [3]
Appearance	Light yellow to yellow solid[4]
Solubility	Soluble in DMSO to 100 mM
Storage Temperature	Long-term: -20°C; Short-term: 2-8°C[1][3]
Purity	≥97%[2]
CAS Number	328541-79-3[5]

Experimental Protocol for GlyH-101 Disposal

While specific, detailed experimental protocols for the disposal of **GlyH-101** are not explicitly published, the following step-by-step procedure is based on the information provided in the Safety Data Sheet (SDS) and general best practices for the disposal of laboratory chemicals. This protocol is designed to be a direct, procedural guide for operational use.

Materials Required:

- Appropriate Personal Protective Equipment (PPE): safety goggles, gloves, lab coat
- Chemical waste container (clearly labeled)
- Liquid-absorbent material (e.g., vermiculite, sand, or commercial absorbent pads)
- Sealable plastic bags

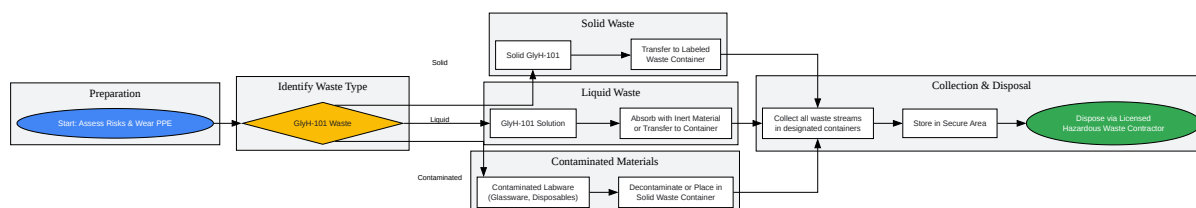
Procedure:

- Risk Assessment: Before beginning any disposal procedure, conduct a thorough risk assessment to identify potential hazards.
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat, to prevent skin and eye contact.
- Undiluted/Unused **GlyH-101** (Solid):
 - Carefully transfer the solid **GlyH-101** into a designated and clearly labeled chemical waste container.
 - Avoid generating dust. If the powder is fine, handle it in a fume hood or a well-ventilated area.
 - Ensure the waste container is compatible with the chemical.
- **GlyH-101** Solutions:
 - Do not dispose of **GlyH-101** solutions down the drain.[6]

- Absorb small spills or residual solutions with a liquid-absorbent material.^[6]
- Carefully scoop the absorbent material and place it into a sealable plastic bag.
- For larger volumes of **GlyH-101** solutions, transfer the liquid directly into a labeled chemical waste container.
- Contaminated Labware:
 - Decontaminate glassware and equipment that has come into contact with **GlyH-101**.
 - Rinse the labware with a suitable solvent (e.g., DMSO, followed by ethanol and then water).
 - Collect the rinse solvent as chemical waste.
 - Disposable labware (e.g., pipette tips, tubes) that has been in contact with **GlyH-101** should be placed in a designated solid chemical waste container.
- Waste Container Management:
 - Keep the chemical waste container securely closed when not in use.
 - Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
- Final Disposal:
 - Arrange for the collection of the chemical waste by a licensed hazardous waste disposal company.
 - Follow all federal, state, and local environmental regulations for the disposal of chemical waste.^[6]

GlyH-101 Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **GlyH-101**, from initial handling to final disposal.



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